

Application Note: Methyl Cinnoline-6-carboxylate as a Scaffold for Drug Design

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Compound of Interest

Compound Name: Methyl Cinnoline-6-carboxylate

CAS No.: 318276-74-3

Cat. No.: B1599777

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Executive Summary

Methyl Cinnoline-6-carboxylate represents a high-value pharmacophore in modern drug discovery, offering a distinct electronic and structural profile compared to its ubiquitous quinoline and isoquinoline analogs. As a 1,2-benzodiazine, the cinnoline ring system introduces a unique electrostatic potential surface due to the adjacent nitrogen atoms, often resulting in improved aqueous solubility and novel hydrogen-bonding capabilities within active sites (e.g., Kinase hinge regions, PDE catalytic domains).

This guide provides a comprehensive technical workflow for synthesizing, functionalizing, and applying the **Methyl Cinnoline-6-carboxylate** scaffold. It moves beyond basic synthesis to address the why and how of its application in Structure-Activity Relationship (SAR) campaigns.

The Cinnoline Advantage: Chemical Space & Rationale

Bioisosterism and Physicochemical Properties

The replacement of a carbon atom (CH) with a nitrogen (N) in the quinoline scaffold (to form cinnoline) significantly alters the physicochemical landscape:

- **Lipophilicity (cLogP):** Cinnolines are generally less lipophilic than quinolines, aiding in the reduction of non-specific binding and improvement of metabolic stability.
- **Basicity (pKa):** The pKa of cinnoline (approx. 2.[1][2]6) is lower than quinoline (4.9) and isoquinoline (5.4). This reduced basicity at N1/N2 prevents protonation at physiological pH, potentially improving membrane permeability for neutral species.
- **H-Bonding:** The N1-N2 bond creates a localized region of high electron density, capable of accepting hydrogen bonds in unique geometries—critical for targeting residues like the "gatekeeper" threonine in kinases.

The 6-Position "Handle"

The carboxylate at position 6 is strategically located. In many ATP-competitive inhibitors, the bicyclic core mimics the adenine ring of ATP. The 6-position vector typically points towards the solvent-exposed region of the binding pocket. This allows for:

- **Solubilizing Groups:** Attachment of morpholine/piperazine moieties via amide linkages.
- **Selectivity Probes:** Extension into distal sub-pockets to differentiate between homologous enzymes (e.g., CDK vs. MAPK).

Core Synthesis Protocol: The "Modern Richter" Route

While classic routes (Widman-Stoermer) exist, they often suffer from harsh conditions or regioselectivity issues. The most robust, scalable method for accessing **Methyl Cinnoline-6-carboxylate** utilizes a Palladium-catalyzed Sonogashira coupling followed by a Richter-type diazonium cyclization.

Reaction Scheme Visualization



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Caption: Figure 1. Modular synthesis of **Methyl Cinnoline-6-carboxylate** via Sonogashira coupling and Richter cyclization.

Detailed Protocol

Step 1: Sonogashira Coupling

Objective: Install the alkyne precursor ortho to the aniline amine.

- Reagents:
 - Methyl 4-amino-3-iodobenzoate (1.0 equiv)
 - Trimethylsilylacetylene (TMSA) (1.2 equiv)
 - Pd(PPh₃)₂Cl₂ (0.05 equiv)
 - CuI (0.02 equiv)
 - Triethylamine (TEA) (3.0 equiv)
 - Solvent: Anhydrous THF or DMF (0.2 M concentration)
- Procedure:
 - Charge a flame-dried flask with the iodide, Pd catalyst, and CuI under Argon.
 - Add degassed THF and TEA.
 - Add TMSA dropwise at room temperature.
 - Heat to 50°C and stir for 4–6 hours (Monitor by TLC/LC-MS for disappearance of iodide).

- Workup: Filter through a Celite pad to remove Pd/Cu residues. Concentrate filtrate. Partition between EtOAc and Water. Wash organic layer with Brine. Dry over Na₂SO₄ and concentrate.
- Purification: Flash chromatography (Hexane/EtOAc gradient).
- Checkpoint: ¹H NMR should show the TMS singlet (~0.2 ppm) and retention of the methyl ester (~3.9 ppm).

Step 2: Richter Cyclization (Diazotization)

Objective: Form the N-N bond and close the ring.

- Reagents:
 - Intermediate A (from Step 1)
 - Sodium Nitrite (NaNO₂) (2.5 equiv)
 - Concentrated HCl (excess, typically 10-20 equiv in water)
- Procedure:
 - Dissolve Intermediate A in a minimal amount of water-miscible solvent (e.g., THF or Dioxane) if solubility is poor in acid alone, though pure aqueous HCl is preferred for the diazonium salt stability.
 - Cool the solution to 0°C in an ice/salt bath.
 - Add NaNO₂ (dissolved in minimal water) dropwise, maintaining internal temp < 5°C.
 - Mechanism Note: The diazonium species forms first. The TMS group is cleaved in situ by the acid/fluoride (if added) or spontaneously during the nucleophilic attack of the diazonium on the alkyne.
 - Allow the reaction to warm to Room Temperature and stir for 12 hours. The diazonium attacks the triple bond, closing the ring to form the cinnoline.

- Workup:
 - Neutralize carefully with NaHCO_3 (sat. aq.) to pH ~8.
 - Extract with DCM (3x).
 - Purification: Flash chromatography (DCM/MeOH). Cinnolines are polar; a gradient up to 5% MeOH in DCM is often required.
- Validation:
 - ^1H NMR ($\text{DMSO}-d_6$): Look for the characteristic low-field doublets of the cinnoline H3 and H4 protons (typically >8.0 ppm). The disappearance of the TMS signal is absolute confirmation.

Functionalization & Library Generation

Once the **Methyl Cinnoline-6-carboxylate** scaffold is in hand, it serves as a divergence point.

Hydrolysis to Cinnoline-6-carboxylic Acid

- Conditions: LiOH (2 equiv), THF/ H_2O (3:1), RT, 2h.
- Workup: Acidify with 1N HCl to precipitate the acid.
- Use: Precursor for amide coupling.

Amide Coupling (The "Solvent Front" Extension)

To target the solvent-exposed region of a protein pocket:

- Reagents: Cinnoline-6-carboxylic acid, HATU (1.1 equiv), DIPEA (3 equiv), Amine ($\text{R}-\text{NH}_2$).
- Solvent: DMF.
- Protocol: Standard peptide coupling conditions.
- Design Tip: Use amines with solubilizing groups (N-methyl piperazine, morpholine) to counteract the planarity of the aromatic system.

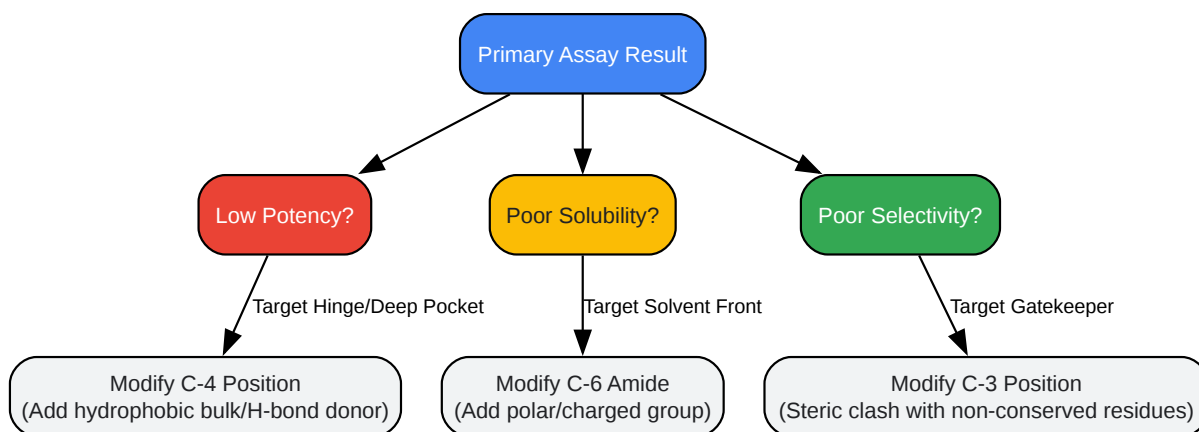
C-4 Functionalization (Optional)

If the drug target requires a substituent at C-4 (common for kinase inhibitors):

- **Route Modification:** Instead of the Richter cyclization of an alkyne, use the Widman-Stoermer synthesis starting from Methyl 4-amino-3-acetylbenzoate. This yields the 4-methylcinnoline or 4-hydroxycinnoline (via diazonium of the ketone), which can be chlorinated (POCl₃) and displaced (S_NAr) with anilines.

Decision Tree for Drug Design (SAR)

Use this logic flow to determine how to modify the scaffold based on assay results.



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Caption: Figure 2. SAR Decision Tree for optimizing Cinnoline-6-carboxylate derivatives.

Comparison of Bicyclic Scaffolds

Feature	Quinoline	Cinnoline	Impact on Drug Design
Heteroatoms	1 (N)	2 (N,N)	Cinnoline has higher TPSA (Topological Polar Surface Area).
pKa (Conj. Acid)	~4.9	~2.6	Cinnoline remains neutral over a wider pH range; better membrane permeation.
LogP	High	Moderate	Improved solubility profile.
Metabolic Liability	C-2/C-4 Oxidation	N-Oxidation possible	Cinnoline N-N bond can be a metabolic soft spot (reductive cleavage), but often stable in sterically hindered sites.

Safety & Handling

- **Diazonium Intermediates:** The cyclization step involves diazonium salts, which can be energetic. Do not let the diazonium salt dry out. Process in solution.
- **Cinnoline Toxicity:** While many derivatives are bioactive, the core scaffold's toxicity profile is not fully characterized. Handle as a potential mutagen/irritant.
- **Storage:** **Methyl Cinnoline-6-carboxylate** is stable at room temperature but should be stored under inert atmosphere (Argon) to prevent hydrolysis or oxidation over long periods.

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